Application Notes and Protocols for CP-471474 in Animal Studies

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Compound of Interest	
Compound Name:	*CP-471474*
CAS No.:	*210755-45-6*
Cat. No.:	*B1669501*

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These application notes provide a comprehensive overview of the use of **CP-471474**, a potent pan-matrix metalloproteinase (MMP) inhibitor, in preclinical animal studies. The following sections detail its mechanism of action, summarize available dosage and pharmacokinetic data, and provide detailed experimental protocols.

Mechanism of Action

CP-471474 is a broad-spectrum inhibitor of matrix metalloproteinases, a family of zinc-dependent endopeptidases involved in the degradation of extracellular matrix components. Dysregulation of MMP activity is implicated in various pathological processes, including inflammation, tissue remodeling, and cancer metastasis. **CP-471474** exhibits potent inhibitory activity against several MMPs, with the following reported IC50 values:

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MMP Target	IC50 (nM)
MMP-2	0.7
MMP-13	0.9
MMP-9	13
MMP-3	16
MMP-1	1170

By inhibiting these enzymes, **CP-471474** can modulate cellular signaling pathways involved in inflammation, angiogenesis, and tissue degradation.

Signaling Pathway of MMP Inhibition

The following diagram illustrates the general signaling pathway affected by pan-MMP inhibitors like **CP-471474**.

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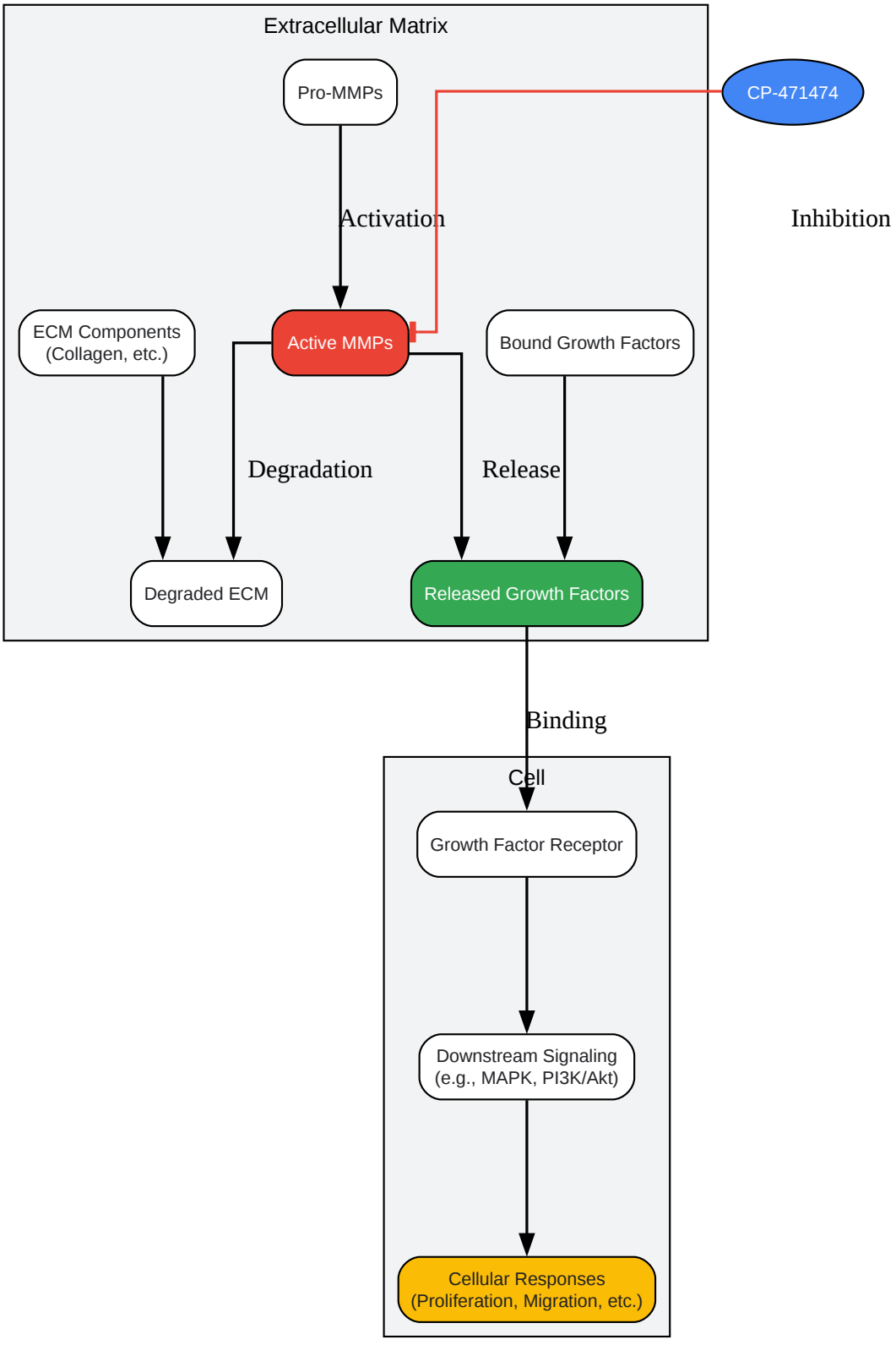

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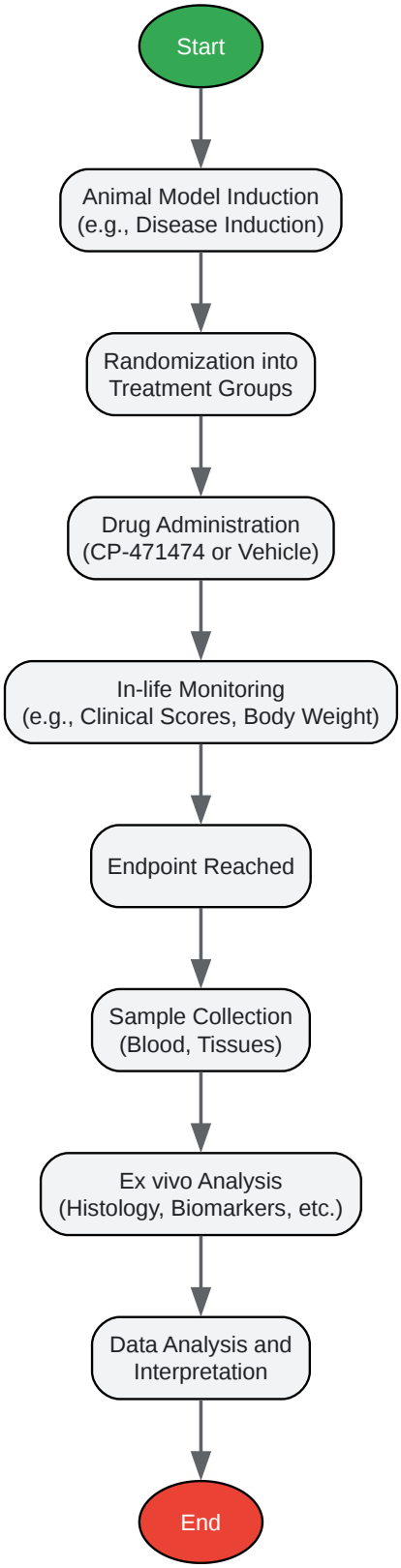

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